

# An In-depth Technical Guide to Tetracontane for Researchers and Scientists

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## Compound of Interest

Compound Name: Tetracontane

Cat. No.: B166389

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## Abstract

This technical guide provides a comprehensive overview of **tetracontane** (n-C<sub>40</sub>H<sub>82</sub>), a long-chain alkane with growing interest in various scientific fields. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, analytical methodologies, and potential applications. All quantitative data is presented in clear, tabular format for ease of comparison. Furthermore, this guide outlines representative experimental protocols for the characterization of **tetracontane** and includes a mandatory visualization of an experimental workflow.

## Core Properties of Tetracontane

**Tetracontane** is a saturated hydrocarbon belonging to the alkane series, with the chemical formula C<sub>40</sub>H<sub>82</sub>.<sup>[1]</sup> At room temperature, it is a white, waxy solid.<sup>[2]</sup> Its long, linear carbon chain imparts significant hydrophobic characteristics.<sup>[2]</sup>

## Physicochemical Data

The fundamental physicochemical properties of **tetracontane** are summarized in the table below. This data is crucial for its application in material science, analytical chemistry, and formulation development.

Property	Value	Reference(s)
CAS Number	4181-95-7	[1]
Molecular Formula	C40H82	[1][3]
Molecular Weight	563.1 g/mol	[1]
Appearance	White flakes or powder/flaky solid	[1][3]
Melting Point	80-84 °C	[3]
Boiling Point	150 °C at 0.001 mmHg	[3]
Density	0.7785 g/cm <sup>3</sup>	[3]
Water Solubility	Insoluble	[2][3]
Solubility in Organics	Soluble in chloroform, non-polar organic solvents; Slightly soluble in methanol	[2][3]
Vapor Pressure	0.86 mmHg at 25 °C	[3]
Refractive Index	1.4719 (estimate)	[3]
Enthalpy of Fusion	143.94 kJ/mol	[4]
Enthalpy of Vaporization	203.50 ± 0.20 kJ/mol	[4]
LogP (Octanol/Water)	-16.57 (Log10 of Water solubility in mol/l)	[4]

## Experimental Protocols

This section details standard methodologies for the characterization of long-chain alkanes like **tetracontane**.

### Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds such as **tetracontane**.

Objective: To identify and quantify **tetracontane** in a sample matrix.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- HP-5-ms capillary column (or equivalent)
- Helium (carrier gas)
- Sample containing **tetracontane** dissolved in a suitable solvent (e.g., hexane or chloroform)
- Alkane standards for retention time comparison

Methodology:

- **Sample Preparation:** Dissolve a known amount of the sample in a suitable volatile solvent. If extracting from a solid matrix, use a method like Soxhlet extraction followed by solvent evaporation and redissolution.
- **Injection:** Inject a small volume (e.g., 1-2  $\mu\text{L}$ ) of the sample into the GC inlet, which is maintained at a high temperature (e.g., 300  $^{\circ}\text{C}$ ) to ensure rapid vaporization.[5]
- **Chromatographic Separation:** The vaporized sample is carried by the helium gas through the capillary column. The temperature of the column is programmed to increase over time (e.g., from 50  $^{\circ}\text{C}$  to 320  $^{\circ}\text{C}$  at a rate of 10  $^{\circ}\text{C}/\text{min}$ ) to separate the components based on their boiling points and interactions with the column's stationary phase.[5]
- **Mass Spectrometry:** As each component elutes from the column, it enters the mass spectrometer. Here, the molecules are ionized (typically by electron impact), causing them to fragment in a characteristic pattern. The mass spectrometer separates these fragments based on their mass-to-charge ratio ( $m/z$ ), generating a unique mass spectrum for each component.[6]

- Data Analysis: Identify **tetracontane** by comparing its retention time and mass spectrum to that of a known standard. Quantification can be achieved by creating a calibration curve from standards of known concentrations.

## Thermal Analysis by Differential Scanning Calorimetry (DSC)

DSC is used to measure the thermal properties of a material, such as its melting point and enthalpy of fusion.

Objective: To determine the melting point and enthalpy of fusion of a **tetracontane** sample.

Materials:

- Differential Scanning Calorimeter (DSC)
- Aluminum crucibles and lids
- Crucible sealing press
- **Tetracontane** sample (powdered)

Methodology:

- Sample Preparation: Accurately weigh a small amount (e.g., 3-9 mg) of the powdered **tetracontane** sample into an aluminum crucible.[7]
- Crucible Sealing: Place a lid on the crucible and seal it using a crucible sealing press. This ensures good thermal contact and contains the sample.[8] An empty, sealed crucible is used as a reference.
- DSC Analysis: Place the sample and reference crucibles into the DSC cell. Heat the samples at a controlled rate (e.g., 5 °C/min) from a starting temperature (e.g., 30 °C) to a final temperature well above the melting point of **tetracontane** (e.g., 100 °C).[7]
- Data Analysis: The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. A peak in the heat flow curve indicates a

thermal transition. The onset temperature of the peak corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.<sup>[9]</sup>

## Applications in Research and Drug Development

**Tetracontane**'s long, hydrophobic chain makes it a subject of interest in several research areas.

### Lipid Membrane Studies

Long-chain alkanes like **tetracontane** can be incorporated into model lipid bilayers to study the influence of the hydrophobic core's properties on the overall structure and function of the membrane.<sup>[10]</sup> By intercalating within the hydrophobic core, **tetracontane** can increase the thickness and order of the membrane, which is useful for investigating how these properties affect transmembrane proteins and the partitioning of small molecules.<sup>[10]</sup>

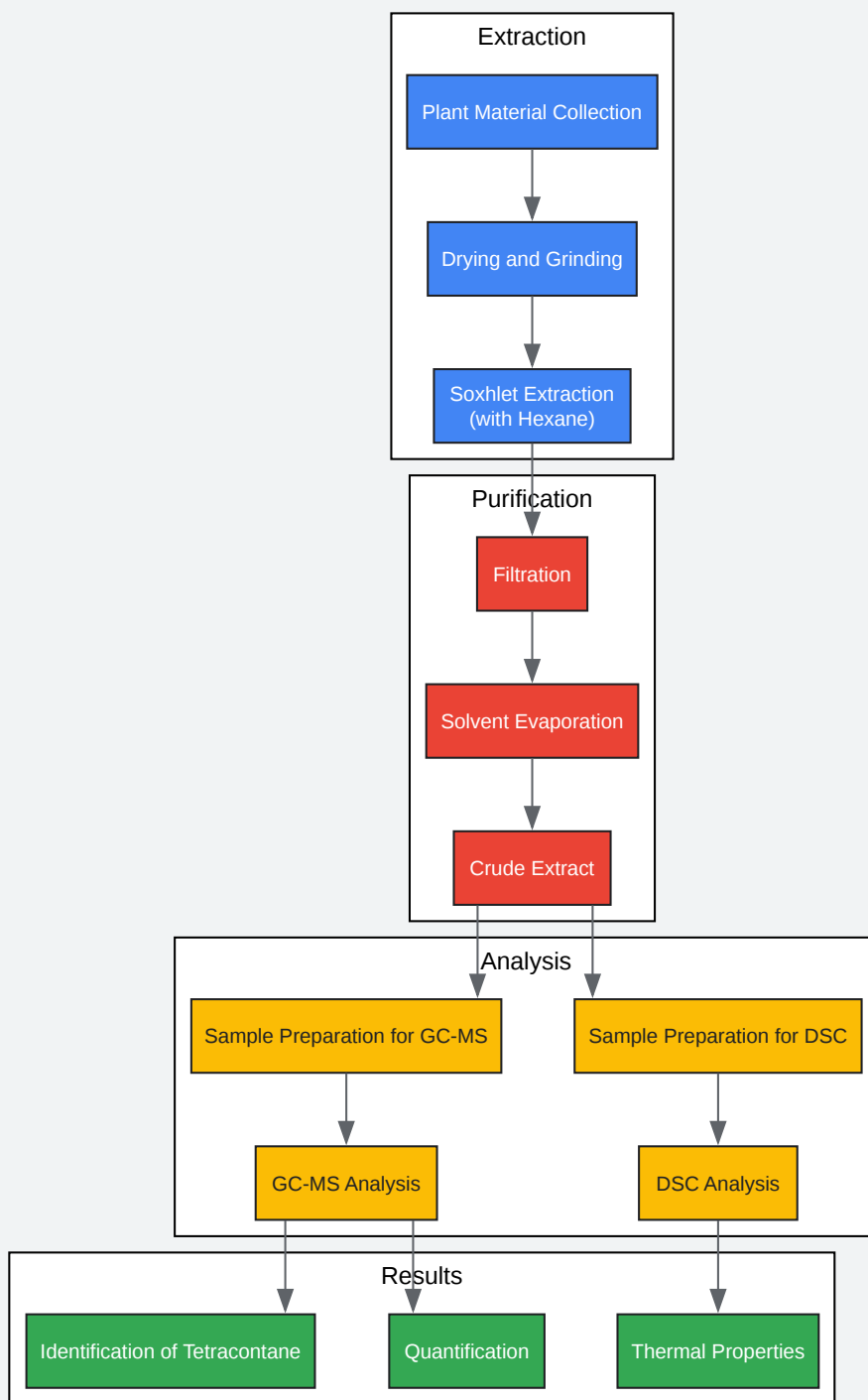
### Potential in Drug Delivery

The hydrophobic nature of **tetracontane** makes it a candidate for use in drug delivery systems.<sup>[11][12][13]</sup> It has the potential to enhance the solubility of poorly water-soluble drugs, thereby improving their bioavailability. Research in this area is ongoing, exploring the use of long-chain alkanes in the formulation of nanoparticles and other drug carriers.

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates a general experimental workflow for the extraction and analysis of **tetracontane** from a natural source, such as plant material.

## Experimental Workflow for Tetracontane Analysis

[Click to download full resolution via product page](#)Caption: Workflow for **Tetracontane** Analysis.

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